

Application Notes and Protocols for Field Sampling at Creosote-Contaminated Sites

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Compound of Interest

Compound Name: Creosote

Cat. No.: B1164894

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Introduction

Creosote is a complex mixture of several hundred to several thousand chemicals, primarily polycyclic aromatic hydrocarbons (PAHs), and is a common contaminant at historical wood treatment facilities.[1] Due to the hazardous nature of its constituents, accurate and representative sampling is critical for site characterization, risk assessment, and the development of remediation strategies. These application notes provide detailed protocols for the collection of soil, groundwater, sediment, and air samples from sites contaminated with **creosote**.

Pre-Sampling Planning and Health & Safety

Before any field activities, a comprehensive site-specific Health and Safety Plan (HASP) must be developed and strictly followed.[2] **Creosote** contains compounds that are toxic and carcinogenic.[3]

Key Health and Safety Considerations:

- **Personal Protective Equipment (PPE):** At a minimum, this should include nitrile gloves, safety glasses with side shields, steel-toed boots, and protective clothing (e.g., long-sleeved shirts and long pants).[4][5] For activities with a high potential for vapor or dust generation, respiratory protection may be necessary.

- Decontamination: Personnel should wash hands thoroughly after handling samples and before eating, drinking, or smoking. All sampling equipment must be decontaminated between sampling locations to prevent cross-contamination.
- Site Control: Establish work zones (exclusion zone, contamination reduction zone, and support zone) to control the spread of contamination.

Soil Sampling Protocol

Soil sampling at **creosote**-contaminated sites aims to determine the horizontal and vertical extent of contamination. Sampling should proceed from the least contaminated areas to the most contaminated areas to minimize the potential for cross-contamination.

Experimental Protocol:

- Surface Soil Sampling (0-0.5 m depth):
 - Clear the sampling location of any surface debris.
 - Using a decontaminated stainless-steel trowel or scoop, collect a soil sample from the desired depth.
 - Transfer the sample directly into a pre-labeled, laboratory-provided glass jar with a Teflon-lined lid. For volatile organic compound (VOC) analysis, ensure the jar is filled completely to minimize headspace.
- Subsurface Soil Sampling:
 - Utilize a decontaminated hand auger, direct-push sampler, or drill rig with a split-spoon sampler to advance to the desired sampling depth.
 - Collect the soil core and describe the lithology, noting any visible signs of contamination (e.g., staining, odor).
 - From the core, select the soil interval to be sampled using a decontaminated stainless-steel spatula.
 - Immediately place the sample into the appropriate containers.

- Sample Homogenization:
 - For composite samples or non-volatile analyses, place the collected soil in a stainless-steel bowl and mix thoroughly using a stainless-steel spoon before filling the sample jars. Samples for VOC analysis should not be homogenized.
- Sample Handling and Preservation:
 - Immediately place the sealed sample containers in a cooler with ice to maintain a temperature of approximately 4°C.
 - Complete the chain-of-custody form, noting the sample ID, date, time, and requested analyses.

Groundwater Sampling Protocol

Groundwater sampling is crucial for assessing the migration of **creosote** constituents from the source area. Low-flow (minimal drawdown) sampling is the preferred method as it provides more representative samples by minimizing disturbance to the well and the surrounding formation.

Experimental Protocol:

- Well Inspection and Water Level Measurement:
 - Before sampling, inspect the well for integrity.
 - Measure the depth to water using a decontaminated electronic water level indicator.
- Pump Installation and Purging:
 - Slowly lower a decontaminated submersible or peristaltic pump into the well, with the intake set at the middle of the screened interval.
 - Begin purging the well at a low flow rate (typically 0.1 to 0.5 liters per minute).
 - Monitor field parameters (pH, temperature, specific conductance, dissolved oxygen, and turbidity) using a flow-through cell.

- Continue purging until these parameters have stabilized, indicating that fresh formation water is being drawn into the well.
- Sample Collection:
 - Once parameters have stabilized, collect the groundwater samples directly from the pump discharge tubing into the appropriate laboratory-provided containers.
 - Collect samples for VOC analysis first, with minimal turbulence.
- Sample Handling and Preservation:
 - Preserve the samples as required for the specific analytical methods (see Table 1).
 - Place the samples in a cooler with ice and complete the chain-of-custody form.

Sediment Sampling Protocol

Sediment in streams, rivers, and other water bodies near a **creosote**-contaminated site can act as a sink for contaminants.

Experimental Protocol:

- Sample Location Selection:
 - Select depositional areas where fine-grained sediments are likely to accumulate.
- Sample Collection:
 - For shallow water, a decontaminated stainless-steel scoop or hand corer can be used.
 - In deeper water, a petite Ponar or Ekman dredge is suitable for collecting surficial sediment samples.
 - Carefully decant any overlying water from the sampler.
 - Transfer the sediment into a stainless-steel bowl for homogenization (except for VOC samples).

- Sample Handling and Preservation:
 - Transfer the homogenized sediment into wide-mouth glass jars with Teflon-lined lids.
 - Place samples on ice in a cooler and complete the chain-of-custody.

Air Sampling Protocol

Air sampling may be necessary to assess the risk of exposure to volatile compounds emanating from contaminated soil or groundwater.

Experimental Protocol:

- Soil Gas Sampling:
 - Install a temporary soil gas probe to the desired depth.
 - Purge the probe and connect a sorbent tube or SUMMA canister to the sampling port.
 - Collect the soil gas sample at a controlled flow rate.
- Ambient Air Sampling:
 - Place sampling media (e.g., sorbent tubes with a low-flow air sampling pump or passive diffusion samplers) in the area of concern, typically at breathing zone height.
 - Record the start and end times of sampling and the flow rate for active sampling.
- Sample Handling:
 - Seal the sorbent tubes or close the valve on the SUMMA canister immediately after sampling.
 - Pack the samples for shipment to the laboratory, following the specific instructions for the chosen method.

Data Presentation

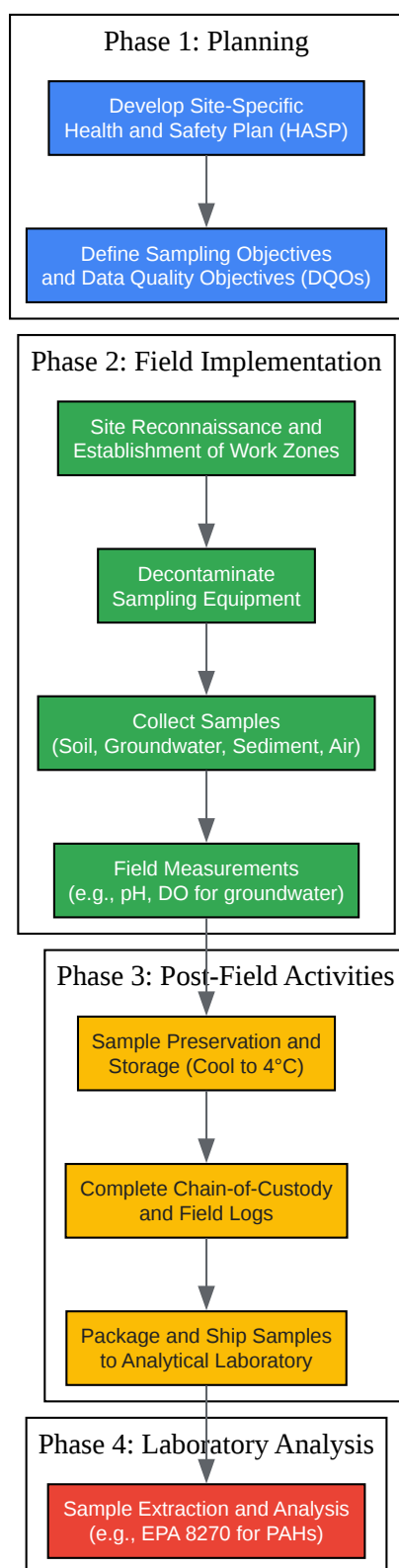
Table 1: Sample Containers, Preservation, and Holding Times for **Creosote**-Related Analyses

Analysis	Matrix	Container	Preservation	Holding Time
Polycyclic Aromatic Hydrocarbons (PAHs) by EPA Method 8270	Soil/Sediment	4-oz glass jar with Teflon-lined lid	Cool to $\leq 6^{\circ}\text{C}$	14 days to extraction, 40 days to analysis
Water	1-L amber glass with Teflon-lined lid	Cool to $\leq 6^{\circ}\text{C}$	7 days to extraction, 40 days to analysis	
Volatile Organic Compounds (VOCs) by EPA Method 8260	Soil/Sediment	40-mL VOA vial with Teflon-lined septum	Cool to $\leq 6^{\circ}\text{C}$, with or without methanol preservation	14 days
Water	40-mL VOA vial with Teflon-lined septum	Cool to $\leq 6^{\circ}\text{C}$, HCl to pH <2	14 days	

Table 2: Typical Field Parameter Stabilization Criteria for Low-Flow Groundwater Sampling

Parameter	Stabilization Criteria (for 3 consecutive readings)
pH	± 0.1 units
Specific Conductance	$\pm 3\%$
Dissolved Oxygen	$\pm 10\%$
Turbidity	$\pm 10\%$ for values > 5 NTU

Visualization



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Caption: Workflow for **creosote**-contaminated site sampling.

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